

Safe Handling of 2-Fluoro-6-methoxybenzyl bromide: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-6-methoxybenzyl bromide

Cat. No.: B1333660

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling procedures for **2-Fluoro-6-methoxybenzyl bromide** (CAS No. 500912-17-4). The information is compiled from safety data sheets and chemical supplier information to ensure the safety of laboratory personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Fluoro-6-methoxybenzyl bromide** is presented in Table 1. This data is essential for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C8H8BrFO	[1] [2]
Molecular Weight	219.05 g/mol	[2]
Appearance	Clear pale yellow to yellow to orange to pale brown liquid	[1]
Melting Point	18°C to 21°C	[2]
Refractive Index	1.5555-1.5595 @ 20°C	[1]
Purity	≥97.5% to 98%	[1] [2]
IUPAC Name	2-(bromomethyl)-1-fluoro-3-methoxybenzene	[1]
Synonyms	2-bromomethyl-1-fluoro-3-methoxybenzene, 2-bromomethyl-3-fluoroanisole	[2]

Hazard Identification and Safety Precautions

2-Fluoro-6-methoxybenzyl bromide is a hazardous chemical that requires careful handling.

The primary hazards are summarized in Table 2.

Hazard	Description	GHS Classification	Precautionary Statements
Skin Corrosion/Irritation	Causes severe skin burns and eye damage. ^[3]	Category 1B	P260, P264, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338, P310, P363
Serious Eye Damage/Irritation	Causes serious eye damage. ^[3]	Category 1	P280, P305+P351+P338, P310
Specific target organ toxicity (single exposure)	May cause respiratory irritation. ^[3]	Category 3 (Respiratory system)	P261, P271, P304+P340, P312

General Safety Precautions:

- Do not breathe mist, vapors, or spray.^[3]
- Wash face, hands, and any exposed skin thoroughly after handling.^[3]
- Wear protective gloves, protective clothing, eye protection, and face protection.^[3]
- Use only outdoors or in a well-ventilated area.^[3]

Experimental Protocols for Safe Handling

Adherence to strict protocols is crucial when working with **2-Fluoro-6-methoxybenzyl bromide**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound. This includes:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. Use a face shield where splashing is possible.^[3]

- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat is mandatory.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [3]

Handling and Storage

- Handling:
 - Use only under a chemical fume hood.[3]
 - Avoid all personal contact, including inhalation.[4]
 - To avoid violent reactions, ALWAYS add material to water and NEVER water to material.[4]
 - Avoid contact with incompatible materials such as strong oxidizing agents.
 - Do not eat, drink, or smoke when using this product.[5]
- Storage:
 - Store in a cool, dry, well-ventilated area.[4]
 - Keep containers tightly closed when not in use.[3]
 - Store away from incompatible materials and foodstuff containers.[4]
 - This material is moisture-sensitive; store under an inert atmosphere.[2][3]

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Minor Spills:
 - Evacuate unnecessary personnel.[5]

- Ensure adequate ventilation.[5]
- Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[4]
- Place the absorbed material into a suitable, labeled container for waste disposal.[4]
- Clean the spill area thoroughly.
- Major Spills:
 - Follow all steps for a minor spill.
 - Prevent the spill from entering drains.
 - It may be necessary to dike the area to contain the spill.

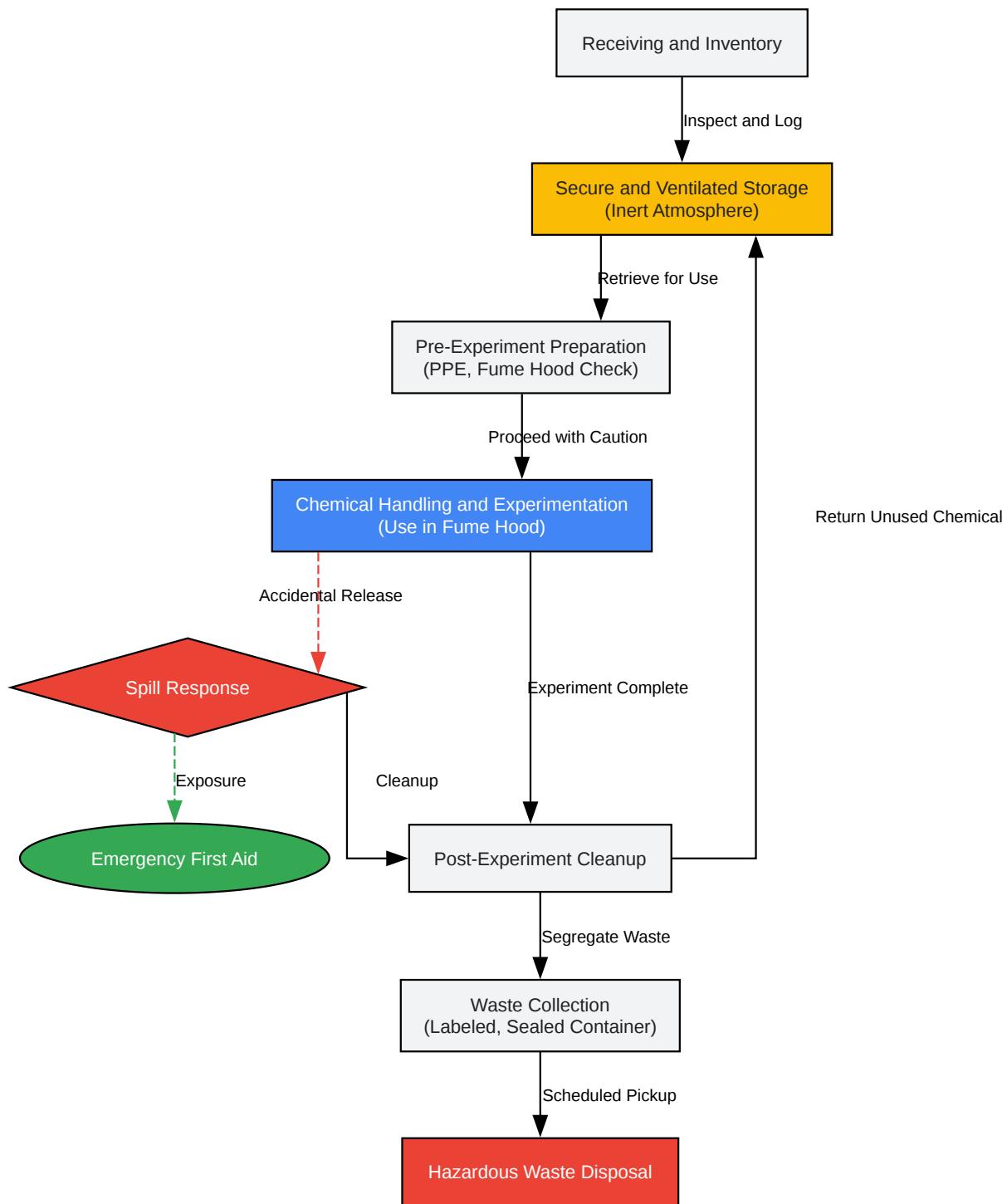
First-Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing and gloves before reuse.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance.[3]
- Ingestion: Rinse mouth. DO NOT induce vomiting. Never give anything by mouth to an unconscious person.[3]

Logical Workflow for Safe Handling

The following diagram illustrates the lifecycle of handling **2-Fluoro-6-methoxybenzyl bromide** in a laboratory setting, from procurement to disposal.



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Caption: Workflow for the safe handling of **2-Fluoro-6-methoxybenzyl bromide**.

This guide is intended to provide a framework for the safe handling of **2-Fluoro-6-methoxybenzyl bromide**. It is imperative that all users consult the most recent Safety Data Sheet (SDS) from their supplier and adhere to all institutional and regulatory safety guidelines.

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References

- 1. 2-Fluoro-6-methoxybenzyl bromide, 98% 250 mg | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 2. 2-Fluoro-6-methoxybenzyl bromide, 98% 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 3. fishersci.com [fishersci.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. synquestlabs.com [synquestlabs.com]
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